

3-Iodo-8-nitroquinoline molecular weight and formula

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Compound of Interest

Compound Name: 3-Iodo-8-nitroquinoline

Cat. No.: B1314853

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An in-depth analysis of **3-Iodo-8-nitroquinoline** reveals its key molecular properties. This compound, identified by the CAS number 497084-46-5, possesses a specific molecular formula and weight that are fundamental to its chemical behavior and application in research.[\[1\]](#)[\[2\]](#)

The molecular formula of **3-Iodo-8-nitroquinoline** is C₉H₅IN₂O₂.[\[1\]](#)[\[2\]](#) Its molecular weight is approximately 300.05 g/mol. [\[1\]](#)[\[2\]](#) More precise measurements indicate a molecular weight of 300.053 and an exact mass of 299.939575.

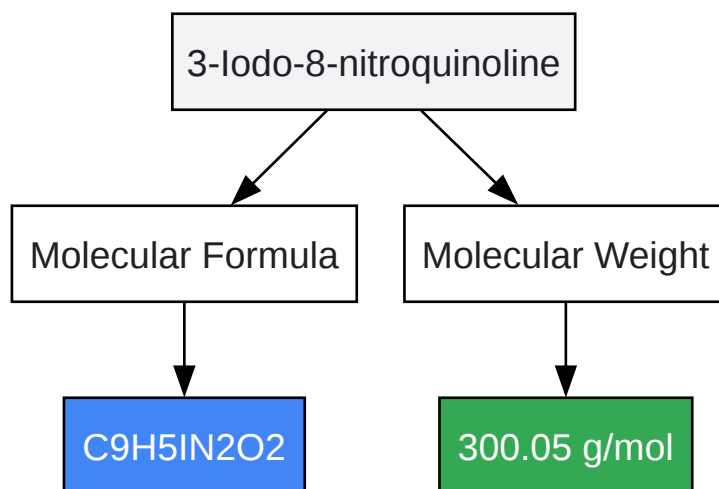
Chemical and Physical Properties

A summary of the key quantitative data for **3-Iodo-8-nitroquinoline** is presented in the table below, offering a clear comparison of its fundamental properties.

Property	Value
Molecular Formula	C ₉ H ₅ IN ₂ O ₂ [1] [2]
Molecular Weight	300.05 g/mol [1]
Exact Mass	299.939575
Density	2.0±0.1 g/cm ³
Boiling Point	401.2±30.0 °C at 760 mmHg
Flash Point	196.4±24.6 °C

Compound Properties Visualization

The following diagram illustrates the relationship between the compound and its core molecular identifiers.



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Core Properties of 3-Iodo-8-nitroquinoline

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References

- 1. Page loading... [wap.guidechem.com]
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